

# Standard Operating Procedure: Norfludiazepam Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norfludiazepam

Cat. No.: B161200

[Get Quote](#)

This document provides comprehensive procedures for the safe handling and disposal of **Norfludiazepam** and its associated waste materials in a laboratory setting. Adherence to these guidelines is mandatory to ensure personnel safety and compliance with environmental regulations.

## Hazard Assessment and Chemical Properties

**Norfludiazepam** (also known as Desalkylflurazepam) is a benzodiazepine analog with specific health hazards.[1] It is classified as a hazardous substance, and all waste containing this compound must be managed accordingly.[2][3]

Table 1: **Norfludiazepam** Chemical and Hazard Data

Property	Data	Source(s)
Chemical Formula	C <sub>15</sub> H <sub>10</sub> ClFN <sub>2</sub> O	[4][5][6]
Molecular Weight	288.70 g/mol	[4][5][6][7]
CAS Number	2886-65-9	[5][8]
Synonyms	Desalkylflurazepam, N- Desalkylflurazepam, Ro 5-3367	[5]
GHS Hazard Statements	H302: Harmful if swallowed[4] [7]H315: Causes skin irritation[4][7]H319: Causes serious eye irritation[4] [7]H335: May cause respiratory irritation[4][7]H336: May cause drowsiness or dizziness[7][8][9]	[4][7][8][9]
Regulatory Status	US DEA Schedule IV; Controlled substance[8]	[8]

## Detailed Disposal Protocol

Disposal of **Norfludiazepam** must comply with all applicable federal, state, and local regulations, including the EPA's Resource Conservation and Recovery Act (RCRA).[3][10][11] Due to its status as a DEA-regulated controlled substance, specific procedures for documentation and destruction are required.[10] Under no circumstances should **Norfludiazepam** or its contaminated materials be disposed of via standard trash or sewer systems.[2][12][13]

### 2.1 Required Personal Protective Equipment (PPE)

Before handling **Norfludiazepam** in any form (pure solid, solutions, or waste), the following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.[8][9]

- Hand Protection: Nitrile gloves.[8][9]
- Respiratory Protection: Use in a well-ventilated area or chemical fume hood. For handling bulk powder outside of a fume hood, a NIOSH-approved N95 dust mask is required.[8]
- Protective Clothing: A standard laboratory coat.

## 2.2 Waste Segregation and Containment

Proper segregation is critical. Three primary waste streams should be considered for **Norfludiazepam**:

- Solid Waste:
  - Description: Expired or unwanted pure **Norfludiazepam** powder, contaminated items such as weigh paper, spatulas, stir bars, and contaminated PPE (gloves, wipes).
  - Procedure:
    1. Collect all solid waste in a designated, leak-proof container made of compatible material (e.g., high-density polyethylene).[13][14]
    2. The container must have a secure, tight-fitting lid and must be kept closed except when adding waste.[13][14]
    3. Affix a completed "Hazardous Waste" label to the container. The label must include the full chemical name "**Norfludiazepam**" and list all associated hazards (e.g., "Toxic," "Irritant").[13][14][15]
- Liquid Waste:
  - Description: Solutions containing **Norfludiazepam**, including reaction mixtures, analytical standards, and solvent rinses from contaminated glassware.
  - Procedure:
    1. Collect all liquid waste in a designated, leak-proof, and chemically compatible container (e.g., a glass or polyethylene solvent waste bottle).

2. Do not mix incompatible waste streams.
  3. Keep the container sealed when not in use and store it in secondary containment to prevent spills.[\[13\]](#)
  4. Affix a completed "Hazardous Waste" label, listing "**Norfludiazepam**" and all solvent components with their approximate concentrations.
- Empty Chemical Containers:
    - Description: The original stock bottle that contained **Norfludiazepam**.
    - Procedure:
      1. Thoroughly empty the container.
      2. The first rinse of the container with a suitable solvent (e.g., methanol or acetone) must be collected and disposed of as hazardous liquid waste.[\[13\]](#)
      3. After rinsing, deface or remove the original label.[\[13\]](#)
      4. Dispose of the rinsed, air-dried container in the appropriate laboratory glass or solid waste stream, as per institutional policy.[\[13\]](#)

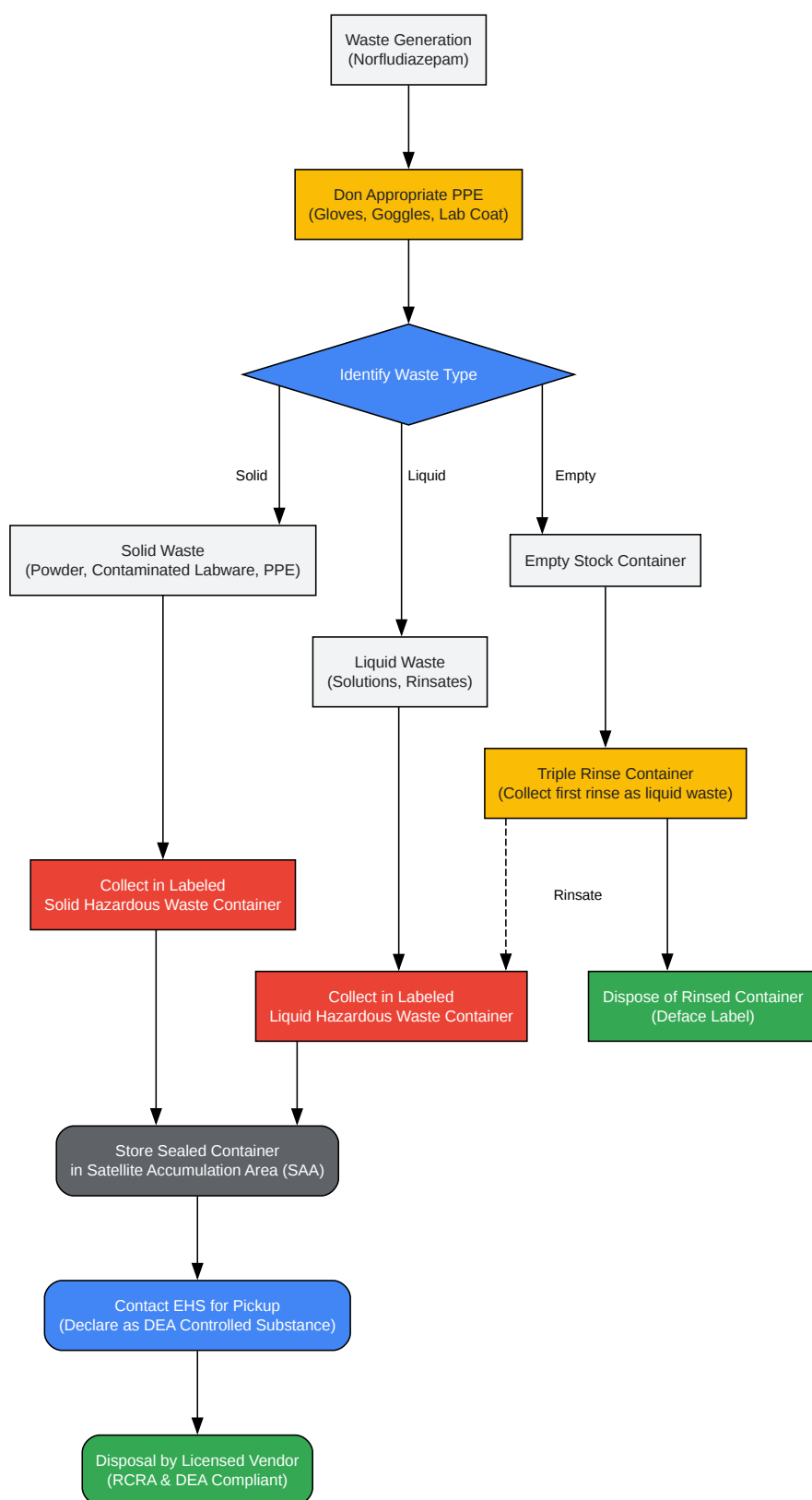
## 2.3 Storage and Disposal Request

- Storage: Store all sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[16\]](#) This area must be secure and away from general traffic.
- Disposal Coordination:
  - Once a waste container is full or is no longer needed, contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[\[2\]](#)[\[10\]](#)
  - Inform EHS that the waste contains a DEA Schedule IV controlled substance. They will initiate the required chain-of-custody and destruction protocols with a licensed hazardous waste vendor and/or DEA-registered reverse distributor.[\[10\]](#)

- Maintain all records of disposal as required by the DEA and your institution.

## Norfludiazepam Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Norfludiazepam** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Norfludiazepam** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-desalkylflurazepam | 2886-65-9 [chemicalbook.com]
- 2. Pharmaceutical Waste - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 3. rxdestroyer.com [rxdestroyer.com]
- 4. Buy Norfludiazepam | 2886-65-9 [smolecule.com]
- 5. Norfludiazepam (CAS 2886-65-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Norfludiazepam [webbook.nist.gov]
- 7. Desalkylflurazepam | C<sub>15</sub>H<sub>10</sub>ClFN<sub>2</sub>O | CID 4540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Norfludiazepam analytical standard 2886-65-9 [sigmaaldrich.com]
- 9. ノルフルジアゼパム analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 10. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 11. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]
- 12. dtsc.ca.gov [dtsc.ca.gov]
- 13. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 14. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
- 15. Healthcare Environmental Resource Center (HERC) [hercenter.org]
- 16. MedicalLab Management Magazine [medlabmag.com]
- To cite this document: BenchChem. [Standard Operating Procedure: Norfludiazepam Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161200#norfludiazepam-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)